

Pdp-EA: A Technical Guide to Solubility and Stability Characteristics

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **Pdp-EA** (N-(2-hydroxyethyl)-2-(3-pentadecylphenoxy)acetamide), a fatty acid amide hydrolase (FAAH) activator. Due to the limited availability of public data, this document combines reported properties with standardized experimental protocols relevant to the characterization of pharmaceutical compounds.

Compound Overview

Pdp-EA, also known as N-(2-hydroxyethyl)-2-(3-pentadecylphenoxy)acetamide, is a synthetic phenoxyacylethanolamide. It has been identified as an activator of FAAH, suggesting its potential in modulating the endocannabinoid system.

Table 1: Physicochemical Properties of Pdp-EA



Property	Value	Source	
IUPAC Name	N-(2-hydroxyethyl)-2-(3- pentadecylphenoxy)acetamide	PubChem	
CAS Number	861891-72-7	ChemicalBook	
Molecular Formula	C25H43NO3	PubChem	
Molecular Weight	405.61 g/mol	ChemicalBook	
Appearance	White to beige solid powder	BOC Sciences, ChemicalBook	
Melting Point	Approximately 5°C	EvitaChem	
XLogP3	8.2	PubChem	

Solubility Profile

The long pentadecyl chain in **Pdp-EA**'s structure contributes to its lipophilic nature, which dictates its solubility in various solvents. The high calculated XLogP3 value of 8.2 suggests poor aqueous solubility.

Table 2: Solubility Data for Pdp-EA

Solvent	Solubility	Observations	Source
Dimethyl Sulfoxide (DMSO)	5 mg/mL	Clear solution upon warming.	ChemicalBook
Dichloromethane	Soluble	-	EvitaChem
Water	Poorly soluble / Less soluble	Expected due to high lipophilicity.	EvitaChem

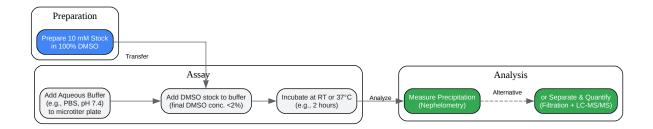
General Experimental Protocols for Solubility Determination

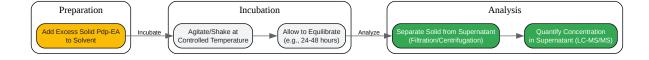
For a compound with the characteristics of **Pdp-EA**, both kinetic and thermodynamic solubility assays are recommended to fully understand its behavior in aqueous and organic media.



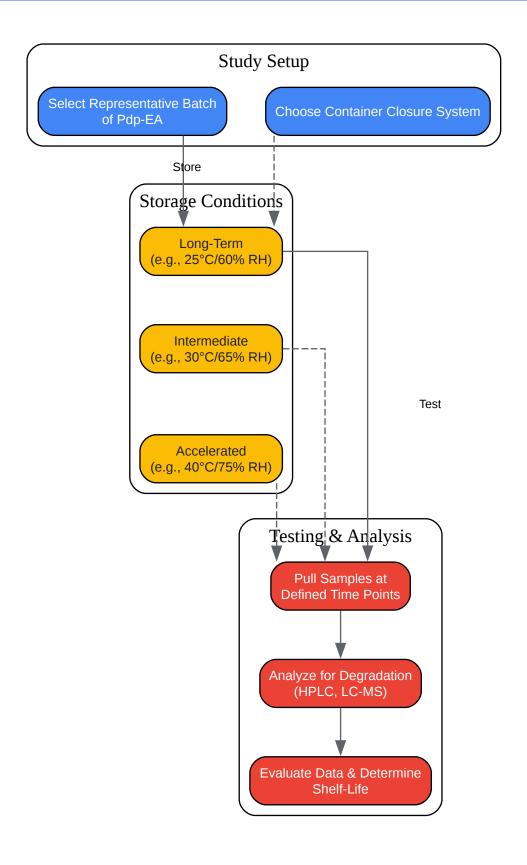
This high-throughput method is ideal for early-stage drug discovery to assess the solubility of a compound that is first dissolved in an organic solvent, typically DMSO.

Experimental Workflow: Kinetic Solubility Assay









Click to download full resolution via product page



 To cite this document: BenchChem. [Pdp-EA: A Technical Guide to Solubility and Stability Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609885#pdp-ea-solubility-and-stability-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com